

# An In-depth Technical Guide to the Biosynthesis of Erinacine C

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## Compound of Interest

Compound Name: *Erinacine C*

Cat. No.: *B1249065*

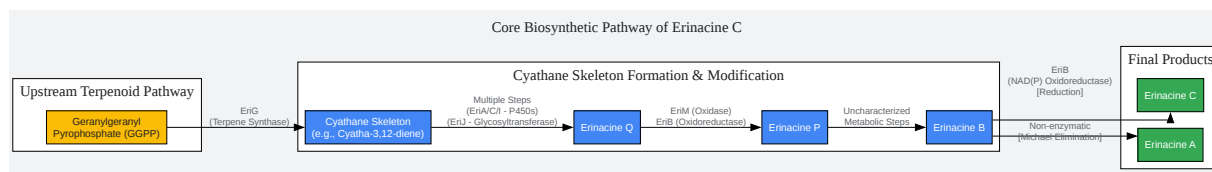
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Audience: Researchers, scientists, and drug development professionals.

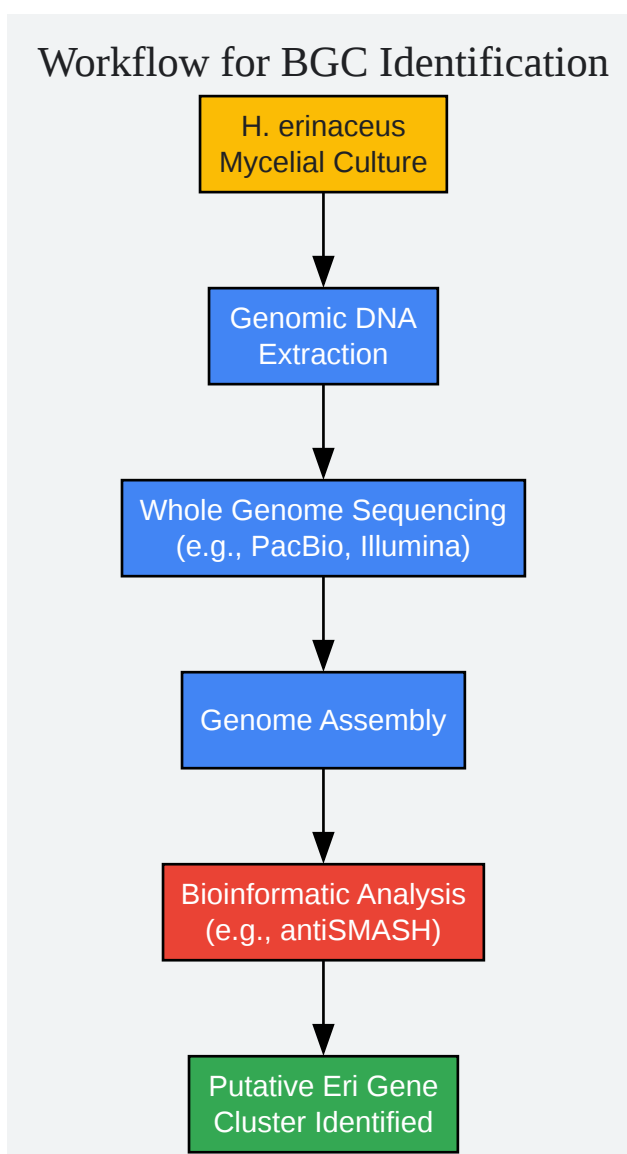
**Abstract:** **Erinacine C**, a cyathane diterpenoid produced by the mycelium of the medicinal mushroom *Hericium erinaceus*, has garnered significant attention for its potent neurotrophic activities, particularly its ability to stimulate Nerve Growth Factor (NGF) synthesis.<sup>[1][2][3]</sup> Understanding its biosynthetic pathway is crucial for optimizing production, enabling metabolic engineering, and facilitating the development of novel therapeutics for neurodegenerative diseases. This technical guide provides a comprehensive overview of the **Erinacine C** biosynthesis pathway, detailing the key enzymatic steps, the corresponding genetic framework, quantitative production data, and relevant experimental methodologies.

## Overview of the Erinacine Biosynthesis Pathway

**Erinacine C** belongs to the cyathane diterpenoid family, characterized by a unique 5-6-7 tricyclic carbon skeleton.<sup>[4][5]</sup> The biosynthesis originates from the general terpenoid pathway, starting with Geranylgeranyl pyrophosphate (GGPP), and proceeds through a series of enzymatic modifications including cyclization, oxidation, and glycosylation. The pathway is governed by a set of enzymes encoded by the Eri gene cluster found in *H. erinaceus*.<sup>[6][7]</sup> A pivotal sequence in the pathway leads from the precursor Erinacine Q to Erinacine P, which is then converted to Erinacine B, the direct precursor of **Erinacine C**.<sup>[1][2][8][9][10][11]</sup>



## Workflow for BGC Identification



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